

Safe handling and storage procedures for 5-ethylindan

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Compound of Interest

Compound Name: 1H-Indene, 5-ethyl-2,3-dihydro-

Cat. No.: B12792522

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Technical Support Center: 5-Ethylindan

Disclaimer: The following information is provided as a general guide. Always refer to the specific Safety Data Sheet (SDS) provided with your product for the most accurate and up-to-date information. The data presented here is based on publicly available information for similar chemical structures and should be used for informational purposes only.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 5-ethylindan?

A1: 5-Ethylindan is classified as a flammable liquid and vapor. It is harmful if swallowed or inhaled and can be toxic in contact with skin.^[1] It is also corrosive and can cause severe skin burns and eye damage.^[1] Additionally, it may cause allergic skin or respiratory reactions.^{[1][2]}

Q2: What personal protective equipment (PPE) is required when handling 5-ethylindan?

A2: To ensure safety, it is essential to wear appropriate PPE. This includes chemical-resistant gloves, safety goggles or a face shield, and a lab coat or other protective clothing.^[2] When there is a risk of inhalation, respiratory protection may be required.^[2]

Q3: What should I do in case of accidental exposure to 5-ethylindan?

A3: Immediate action is crucial.

- Inhalation: Move to fresh air immediately. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes and seek medical attention.[\[2\]](#)[\[4\]](#)
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention from an ophthalmologist.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink one or two glasses of water. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)

Q4: How should I properly store 5-ethylindan?

A4: 5-Ethylindan should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#) Keep it away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[4\]](#) The storage area should be secure and accessible only to authorized personnel.[\[1\]](#)[\[2\]](#)

Q5: What materials are incompatible with 5-ethylindan?

A5: Avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[4\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Visible Fumes or Strong Odor	Improper sealing of the container or a spill.	Immediately evacuate the area and ensure it is well-ventilated. If safe to do so, and while wearing appropriate PPE, identify and seal the source of the leak. For spills, use an absorbent material to contain and clean up the substance.
Skin Irritation After Handling	Direct skin contact with the chemical.	As per first aid procedures, immediately wash the affected area with copious amounts of water and remove any contaminated clothing. [2] Seek medical advice if irritation persists.
Cloudy or Discolored Appearance of the Chemical	Contamination or degradation of the product.	Do not use the chemical. Quarantine the container and consult the manufacturer or your institution's chemical safety officer for disposal guidance.

Quantitative Data Summary

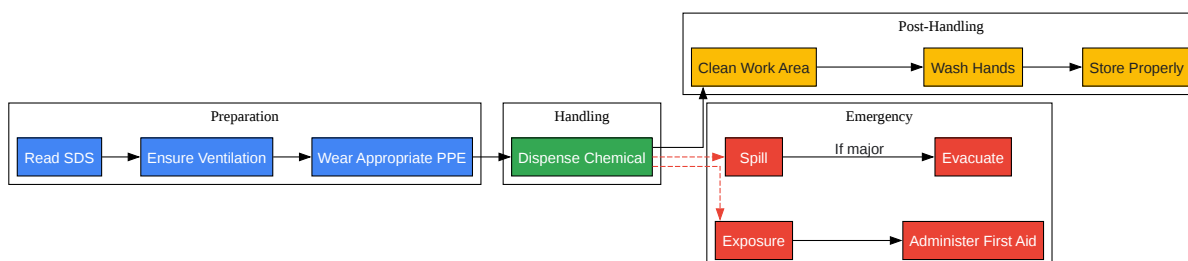
Property	Value	Source
Flash Point	34 °C / 93.2 °F	[4]
Boiling Point	118 °C / 244.4 °F	[4]
Autoignition Temperature	385 °C / 725 °F	[4]
Vapor Pressure	12 mmHg @ 25 °C	[4]
Vapor Density	2.07 (Air = 1.0)	[4] [5]
Specific Gravity	0.8980	[4]

Experimental Protocols

General Handling Protocol:

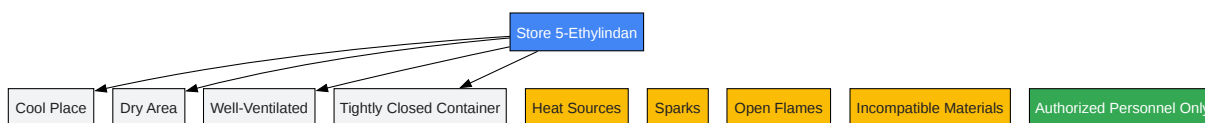
- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS). Work in a well-ventilated area, preferably under a chemical fume hood.[1]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[2]
- Dispensing: When transferring the liquid, use only non-sparking tools and take precautionary measures against static discharge.[3][4]
- Cleaning: After handling, wash your hands and any exposed skin thoroughly.[2][4] Clean the work area and any equipment used.
- Storage: Ensure the container is tightly sealed and stored in a designated, well-ventilated, and cool location away from incompatible materials.[1][4]

Visual Guides



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Caption: Workflow for the safe handling of 5-ethylindan, from preparation to post-handling procedures.



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Caption: Key considerations for the safe and proper storage of 5-ethylindan.

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